

# Application Notes and Protocols for AP14145 Hydrochloride

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## Compound of Interest

Compound Name: AP14145 hydrochloride

Cat. No.: B10825825

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**AP14145 hydrochloride** is a potent and selective negative allosteric modulator of the small-conductance calcium-activated potassium (KCa<sub>2</sub>) channels, specifically targeting KCa<sub>2.2</sub> (SK2) and KCa<sub>2.3</sub> (SK3) subtypes with an IC<sub>50</sub> of 1.1 μM[1][2]. By inhibiting these channels, **AP14145 hydrochloride** prolongs the atrial effective refractory period (AERP), a key electrophysiological parameter in cardiac function[1][3]. This mechanism of action makes it a valuable research tool for studying atrial fibrillation and developing novel antiarrhythmic therapies. These application notes provide detailed protocols for the preparation of **AP14145 hydrochloride** stock solutions and its application in key experimental models.

## Physicochemical and Biological Properties

A summary of the key properties of **AP14145 hydrochloride** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	398.81 g/mol	[2]
Formula	C18H17F3N4O.HCl	[2]
Appearance	White to off-white solid	
Purity	≥98%	[2]
Solubility	Soluble to 100 mM in DMSO and ethanol	
Storage	Store at -20°C	[2]
Mechanism of Action	Negative allosteric modulator of KCa2.2 and KCa2.3 channels	[1][2]
IC50	1.1 μM for KCa2.2 and KCa2.3	[1]

## Preparation of Stock Solutions

Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

### 1. High-Concentration Stock Solution (10 mM in DMSO)

This stock solution is suitable for most in vitro applications, including cell-based assays and patch-clamp electrophysiology.

- Materials:
  - **AP14145 hydrochloride** powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
  - Calibrated analytical balance

- Vortex mixer
- Protocol:
  - Equilibrate the **AP14145 hydrochloride** vial to room temperature before opening to prevent moisture condensation.
  - Weigh the desired amount of **AP14145 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.988 mg of **AP14145 hydrochloride**.
  - Add the appropriate volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
  - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C, protected from light.

## 2. Vehicle for In Vivo Administration

For in vivo studies in animal models, a biocompatible vehicle is required. A commonly used vehicle for AP14145 is a 1:1 mixture of saline (0.9% NaCl) and polyethylene glycol 400 (PEG400).

- Materials:
  - **AP14145 hydrochloride** powder
  - Sterile Saline (0.9% NaCl)
  - Polyethylene glycol 400 (PEG400)
  - Sterile, endotoxin-free vials

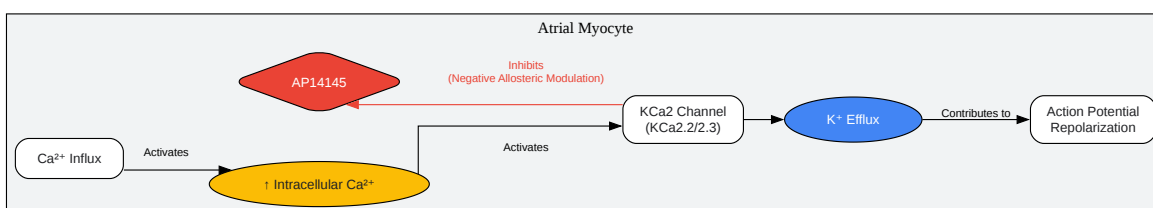
- Sterile filter (0.22  $\mu\text{m}$ )
- Protocol:
  - Prepare the vehicle by mixing equal volumes of sterile saline and PEG400. For example, mix 5 mL of sterile saline with 5 mL of PEG400.
  - Weigh the required amount of **AP14145 hydrochloride** for the desired final concentration.
  - Dissolve the **AP14145 hydrochloride** in the prepared vehicle. Sonication may be used to facilitate dissolution.
  - Sterile-filter the final solution using a 0.22  $\mu\text{m}$  syringe filter into a sterile vial.
  - This solution should be prepared fresh on the day of the experiment.

## Experimental Protocols

### 1. Inhibition of KCa2 Channels in Atrial Myocytes using Whole-Cell Patch Clamp

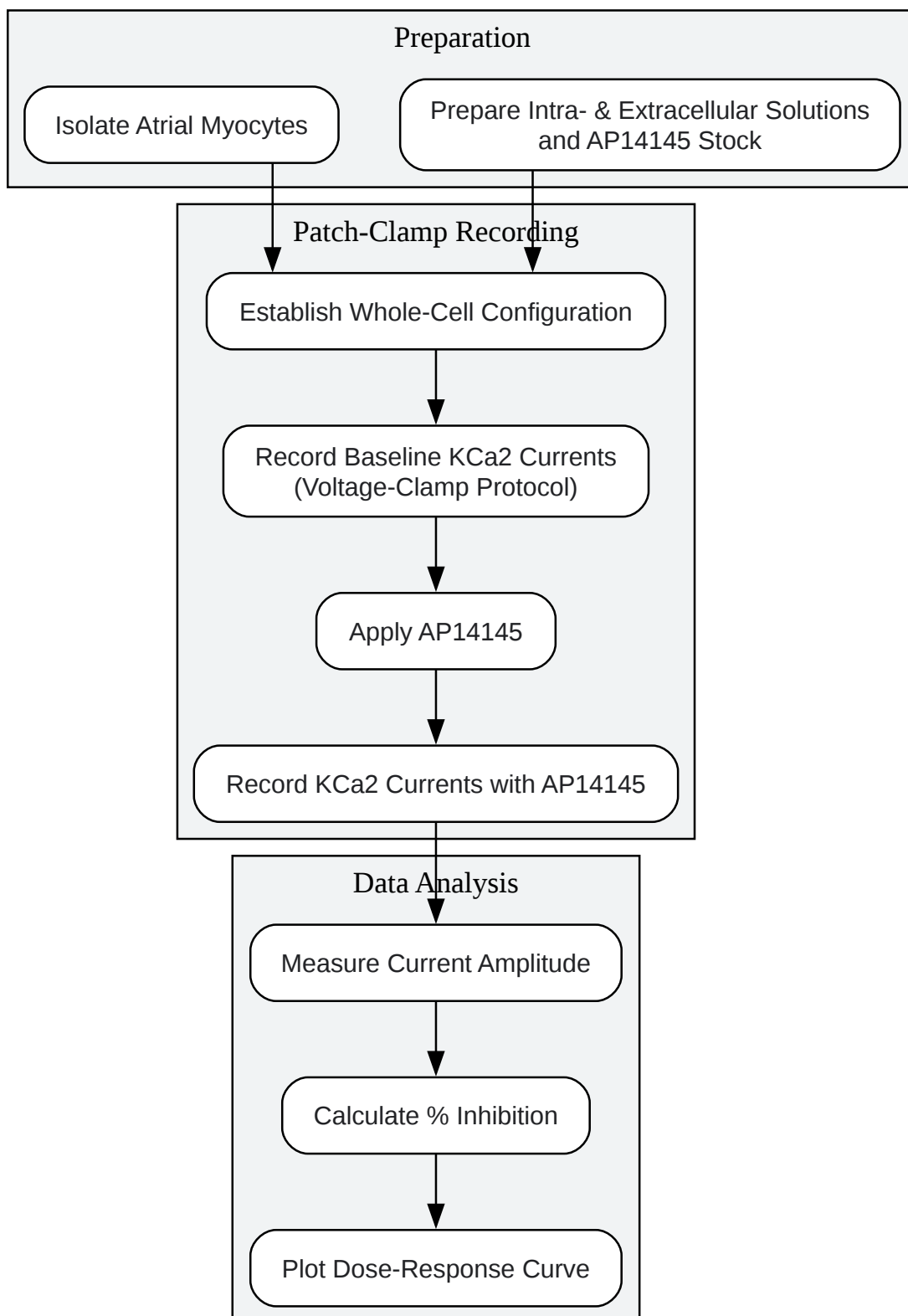
This protocol outlines the procedure for measuring the inhibitory effect of AP14145 on KCa2 channel currents in isolated atrial myocytes.

- Signaling Pathway:



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- Experimental Workflow:



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## Whole-Cell Patch-Clamp Experimental Workflow

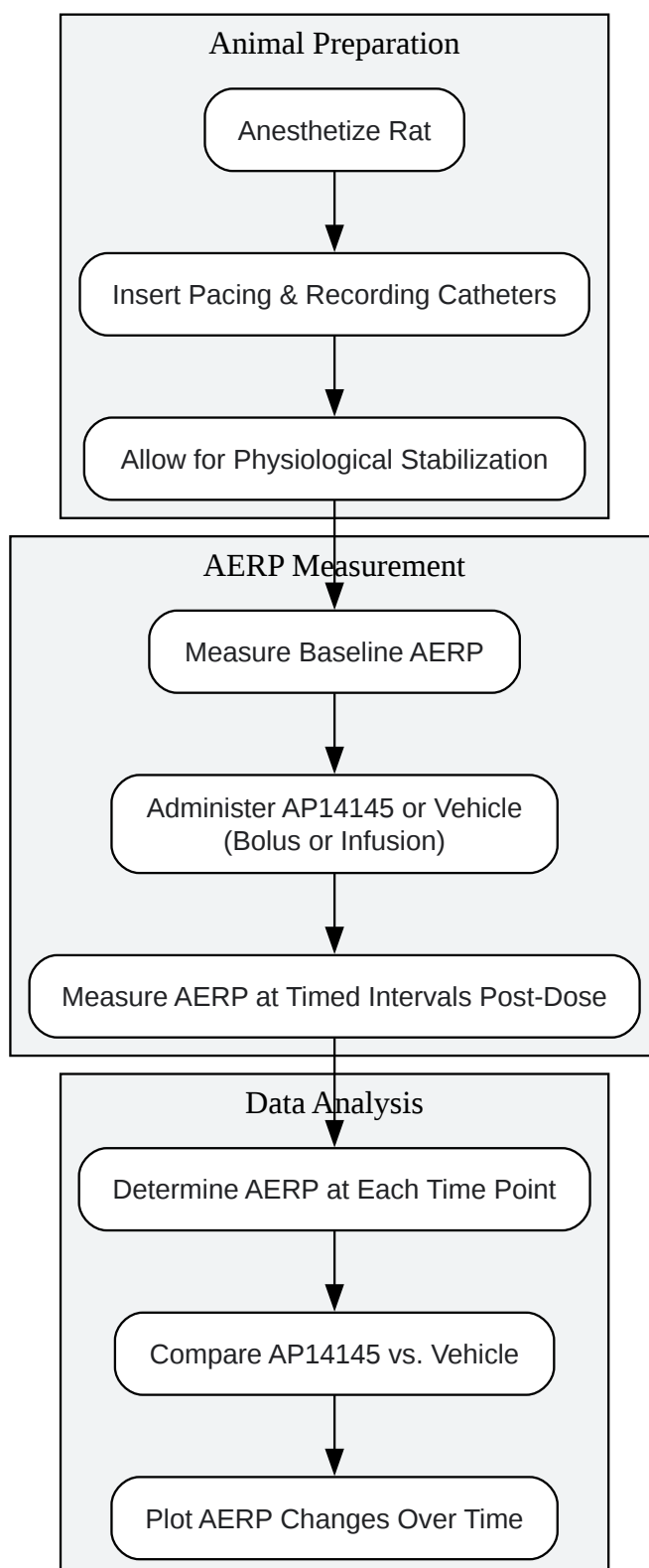
- Methodology:
  - Cell Preparation: Isolate single atrial myocytes from the species of interest (e.g., rat, mouse, or human atrial tissue) using established enzymatic digestion protocols.
  - Solutions:
    - External Solution (in mM): 140 NaCl, 5.4 KCl, 1.8 CaCl<sub>2</sub>, 1 MgCl<sub>2</sub>, 10 HEPES, 10 Glucose (pH 7.4 with NaOH).
    - Internal (Pipette) Solution (in mM): 140 KCl, 1 MgCl<sub>2</sub>, 10 EGTA, 10 HEPES, 5 Mg-ATP (pH 7.2 with KOH). Adjust free Ca<sup>2+</sup> to a concentration that activates KCa<sub>2</sub> channels (e.g., 300-700 nM).
  - Recording:
    - Use a patch-clamp amplifier and data acquisition system.
    - Establish a whole-cell configuration on a single, healthy atrial myocyte.
    - Hold the membrane potential at -80 mV.
    - Apply a voltage-clamp protocol to elicit KCa<sub>2</sub> currents. A typical protocol involves a step to a depolarized potential (e.g., 0 mV or +20 mV) for 200-400 ms.
  - Drug Application:
    - Record baseline KCa<sub>2</sub> currents in the external solution.
    - Perfuse the cell with the external solution containing the desired concentration of **AP14145 hydrochloride** (e.g., 0.1 - 10 μM).

- Allow the drug to equilibrate for 2-5 minutes.
- Record KCa2 currents in the presence of AP14145.
- Data Analysis:
  - Measure the peak or steady-state outward current amplitude before and after drug application.
  - Calculate the percentage of current inhibition for each concentration of AP14145.
  - Construct a dose-response curve to determine the IC50 value.

## 2. Measurement of Atrial Effective Refractory Period (AERP) in Anesthetized Rats

This protocol describes the *in vivo* measurement of AERP in anesthetized rats to assess the electrophysiological effects of AP14145.

- Experimental Workflow:



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### In Vivo AERP Measurement Workflow

- Methodology:
  - Animal Preparation:
    - Use adult male Sprague-Dawley rats (250-350g).
    - Anesthetize the rat with an appropriate anesthetic (e.g., isoflurane or a combination of ketamine/xylazine).
    - Maintain body temperature at 37°C using a heating pad.
    - Insert a catheter into the jugular vein for drug administration.
    - Introduce a multipolar electrophysiology catheter into the esophagus or directly into the right atrium via the jugular vein for pacing and recording.
  - Electrophysiological Protocol:
    - Record a baseline electrocardiogram (ECG).
    - To measure AERP, deliver a train of 8 stimuli (S1) at a fixed cycle length (e.g., 150 ms), followed by a premature stimulus (S2).
    - Start with a long S1-S2 interval and progressively decrease the S2 interval in 2-5 ms steps until the S2 stimulus fails to elicit a QRS complex.
    - The AERP is defined as the longest S1-S2 interval that fails to produce a conducted atrial beat.
  - Drug Administration:
    - Administer a bolus injection of **AP14145 hydrochloride** (e.g., 2.5 or 5.0 mg/kg) or the vehicle via the jugular vein catheter.[3]

- Alternatively, a constant infusion can be used (e.g., 40 mg/kg/h). [3]
- Post-Dose Measurement:
  - Measure the AERP at multiple time points after drug administration (e.g., 1, 5, 10, 15, and 30 minutes) to evaluate the onset and duration of the effect.
- Data Analysis:
  - Calculate the change in AERP from baseline at each time point for both the AP14145-treated and vehicle control groups.
  - Use appropriate statistical tests (e.g., t-test or ANOVA) to determine the significance of the observed changes.

## Concluding Remarks

**AP14145 hydrochloride** is a valuable pharmacological tool for investigating the role of KCa2 channels in cardiac electrophysiology and arrhythmogenesis. The protocols provided herein offer a framework for the preparation and application of this compound in both in vitro and in vivo settings. Adherence to these detailed methodologies will facilitate the generation of high-quality, reproducible data, thereby advancing our understanding of atrial fibrillation and the development of novel therapeutic strategies.

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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [2. AP 14145 hydrochloride | Calcium-Activated Potassium Channels | Tocris Bioscience \[tocris.com\]](#)
- [3. A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium \(KCa2\) channels - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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